

# An In-depth Technical Guide to the Carbon-15 Nucleus

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## Compound of Interest

Compound Name: Carbon-15

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## Introduction

**Carbon-15** ( $^{15}\text{C}$ ) is a radioactive isotope of carbon, an element fundamental to organic chemistry and the life sciences. Comprising six protons and nine neutrons,  $^{15}\text{C}$  is a neutron-rich nuclide that does not occur naturally and must be synthesized in a laboratory setting.[1] Its short half-life and unique nuclear structure, including its characterization as a one-neutron halo nucleus, make it a subject of significant interest in nuclear physics research.[2] This guide provides a comprehensive overview of the known properties of the **Carbon-15** nucleus, including its decay characteristics, nuclear structure, and the experimental methods used to elucidate these properties. While  $^{15}\text{C}$  currently has no direct practical applications, its study contributes to a deeper understanding of nuclear forces and the structure of exotic nuclei.[3]

## Core Nuclear Properties

The fundamental properties of the **Carbon-15** nucleus have been determined through various experimental techniques. A summary of these properties is presented in the tables below.

### Table 1: General Properties of the Carbon-15 Nucleus

Property	Value
Symbol	$^{15}\text{C}$
Atomic Number (Z)	6
Neutron Number (N)	9
Mass Number (A)	15
Isotopic Mass	15.0105993(9) u
Spin and Parity ( $J^{\pi}$ )	1/2+

Source:[3]

**Table 2: Radioactive Decay Properties of Carbon-15**

Property	Value
Half-life ( $T_{1/2}$ )	2.449(5) s
Decay Mode	Beta-minus ( $\beta^-$ ) Decay
Decay Probability	100%
Daughter Nucleus	Nitrogen-15 ( $^{15}\text{N}$ )
Decay Energy	9.7717(8) MeV

Sources:[3][4]

**Table 3: Nuclear Mass and Energy Properties of Carbon-15**

Property	Value
Mass Excess	9.87318 MeV
Binding Energy per Nucleon	7.10016621 MeV
Neutron Separation Energy ( $S_n$ )	1.2181(8) MeV
Proton Separation Energy ( $S_p$ )	21.080(21) MeV

Source:[3]

## Nuclear Structure and the Halo Nucleus

**Carbon-15** is of particular interest to nuclear physicists due to its characterization as a one-neutron halo nucleus.[2] This structure is suggested by its small neutron separation energy and its ground state spin-parity of  $1/2^+$ . [2] A halo nucleus is one in which one or more nucleons have a high probability of being found at a considerable distance from the core, forming a "halo." In the case of  $^{15}\text{C}$ , the valence neutron is believed to be in the  $2s_{1/2}$  orbital, leading to a diffuse neutron distribution.[2]

## Experimental Protocols

The properties of **Carbon-15** are determined through a variety of sophisticated experimental techniques. While detailed, step-by-step protocols are found within specific research publications, this section outlines the general methodologies for key experiments.

## Production of Carbon-15

**Carbon-15** is an artificial isotope and must be produced through nuclear reactions. Two common methods include:

- **Deuteron Bombardment of Carbon-14:** In this method, a target enriched with Carbon-14 is bombarded with deuterons ( $^2\text{H}$ ). The nuclear reaction is  $^{14}\text{C}(\text{d},\text{p})^{15}\text{C}$ , where a deuteron is captured by a  $^{14}\text{C}$  nucleus, and a proton is ejected, leaving the  $^{15}\text{C}$  nucleus.[3]
- **Neutron-induced reaction on Oxygen-18:** Another production route involves the reaction  $^{18}\text{O}(\text{n},\alpha)^{15}\text{C}$ , where an Oxygen-18 target is irradiated with neutrons, leading to the emission of an alpha particle and the formation of **Carbon-15**. [3]

## Determination of Half-life and Decay Mode

The half-life and decay mode of  $^{15}\text{C}$  are determined by detecting the emitted beta particles and the subsequent gamma rays from the daughter nucleus, Nitrogen-15.

- **Experimental Workflow:** A sample of  $^{15}\text{C}$  is produced and rapidly transported to a detection system. The activity of the sample is measured over time by counting the number of beta decays. The half-life is then determined by fitting an exponential decay curve to the

experimental data. Coincidence measurements between the beta particles and gamma rays emitted from the excited states of  $^{15}\text{N}$  confirm the decay scheme.

## Spin and Parity Assignments

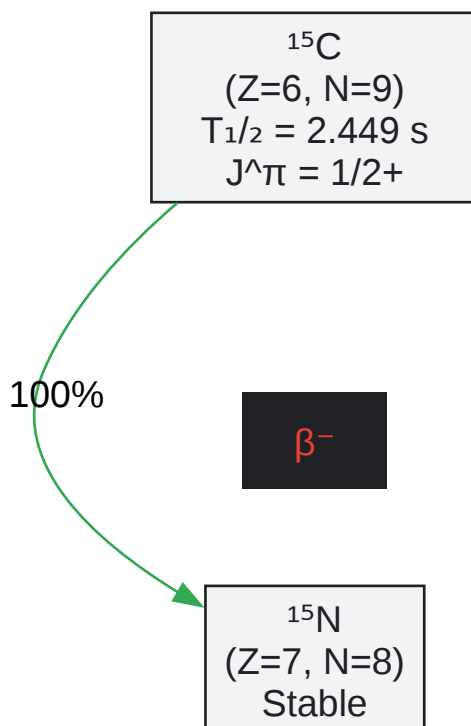
The spin and parity of the **Carbon-15** ground state and its excited states are determined through various nuclear spectroscopy techniques.

- $\beta$ -Delayed Neutron Spectroscopy of Spin-Polarized Boron-15: One method involves studying the  $\beta$ -delayed neutron decay of spin-polarized Boron-15 ( $^{15}\text{B}$ ). By measuring the asymmetries in the beta decay in coincidence with the delayed neutrons, the spin and parity of the excited states in  $^{15}\text{C}$  can be assigned.[5]

## Visualizations

### Decay Pathway of Carbon-15

The primary decay mode of **Carbon-15** is through beta-minus decay to the stable isotope Nitrogen-15.

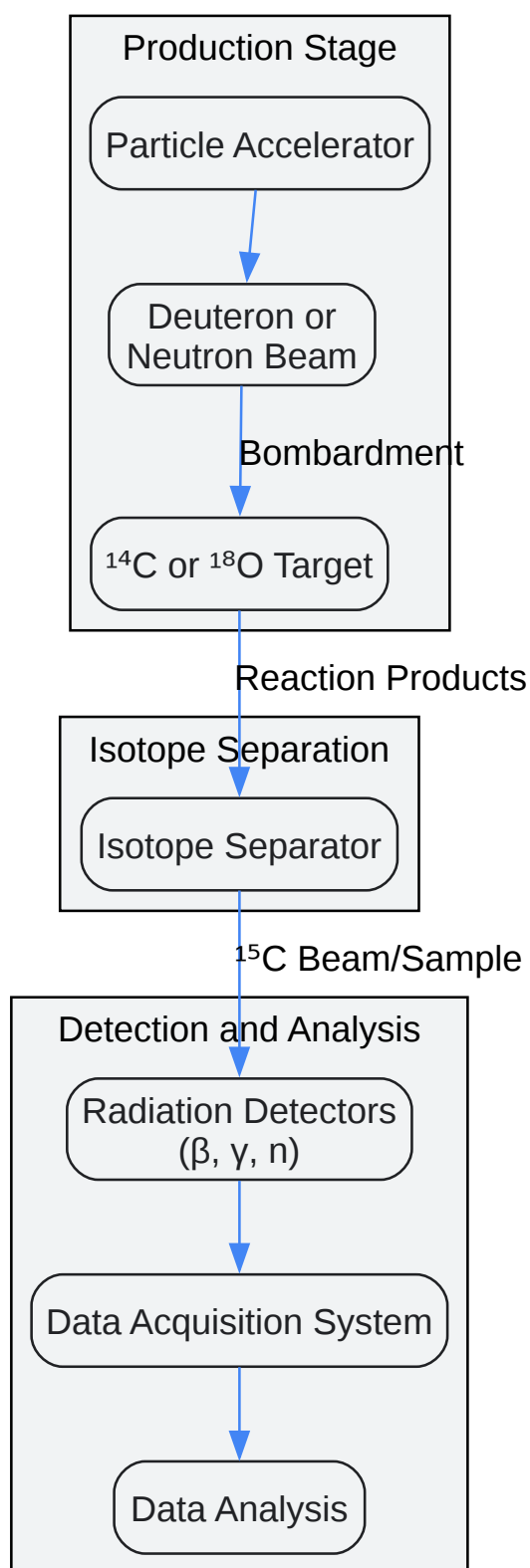


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Caption: The beta decay pathway of **Carbon-15** to Nitrogen-15.

## Conceptual Experimental Workflow for $^{15}\text{C}$ Production and Study

The following diagram illustrates a generalized workflow for the production and experimental investigation of **Carbon-15**.



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Caption: A conceptual workflow for producing and studying **Carbon-15**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Carbon-15 Nucleus]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1200482#properties-of-the-carbon-15-nucleus\]](https://www.benchchem.com/product/b1200482#properties-of-the-carbon-15-nucleus)

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